

Picrolonic Acid: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Picrolonic acid*

Cat. No.: *B147441*

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For immediate release: A detailed technical guide on **Picrolonic Acid** (CAS Number: 550-74-3), providing in-depth information for researchers, scientists, and drug development professionals. This guide covers the fundamental physicochemical properties, detailed experimental protocols for its application in analytical chemistry, and a visualization of its mechanism of action in alkaloid detection.

Core Properties of Picrolonic Acid

Picrolonic acid, with the systematic IUPAC name 5-methyl-4-nitro-2-(4-nitrophenyl)-4H-pyrazol-3-one, is a yellow crystalline solid.^[1] It is recognized for its utility as a reagent in various analytical and research applications.

Chemical and Physical Data

The essential chemical and physical properties of **picrolonic acid** are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	550-74-3	[2]
Molecular Formula	C ₁₀ H ₈ N ₄ O ₅	[2]
Molecular Weight	264.19 g/mol	[3]
Appearance	Yellow crystalline powder	[1]
Melting Point	116-120°C (with decomposition)	
Solubility	Slightly soluble in water. Soluble in alcohol.	

Analytical Applications and Experimental Protocols

Picrolonic acid is a versatile reagent, primarily employed in the quantitative analysis of alkaloids and the determination of calcium.

Spectrophotometric Determination of Alkaloids

Principle: **Picrolonic acid** interacts with certain alkaloids in solvents of low to intermediate polarity. This interaction leads to a discernible red shift in the absorption spectrum of **picrolonic acid**, from approximately 322 nm to 355 nm, corresponding to the formation of the anionic resonance band. The increase in absorptivity at the new wavelength is proportional to the concentration of the alkaloid, enabling quantitative analysis. This method is effective for alkaloids containing an aliphatic amine moiety.

Experimental Protocol:

- **Standard Preparation:** Prepare a stock solution of the reference alkaloid standard in a suitable solvent (e.g., chloroform or a solvent of intermediate polarity). From the stock solution, prepare a series of dilutions to establish a calibration curve.
- **Sample Preparation:** Extract the alkaloids from the sample matrix using an appropriate method, often involving solvent extraction and pH adjustment to isolate the basic alkaloid

fraction. The final extract should be dissolved in the same solvent used for the standard preparation.

- **Reaction:** To a fixed volume of the standard or sample solution, add a solution of **picrolonic acid** in the same solvent. The concentration of the **picrolonic acid** solution should be optimized to ensure it is in excess relative to the expected alkaloid concentration.
- **Spectrophotometric Measurement:** After allowing the reaction to complete (incubation time to be optimized based on the specific alkaloid), measure the absorbance of the solution at 355 nm using a UV-Vis spectrophotometer. Use a solution of **picrolonic acid** in the solvent as the blank.
- **Quantification:** Construct a calibration curve by plotting the absorbance at 355 nm versus the concentration of the alkaloid standards. Determine the concentration of the alkaloid in the sample by interpolating its absorbance on the calibration curve.

Gravimetric and Spectrophotometric Determination of Calcium

Principle: **Picrolonic acid** reacts with calcium ions to form calcium picrolonate, a complex that is practically insoluble in water. This property allows for the gravimetric determination of calcium by precipitating, isolating, and weighing the calcium picrolonate. Alternatively, the calcium picrolonate precipitate can be transformed into a colored complex for spectrophotometric analysis.

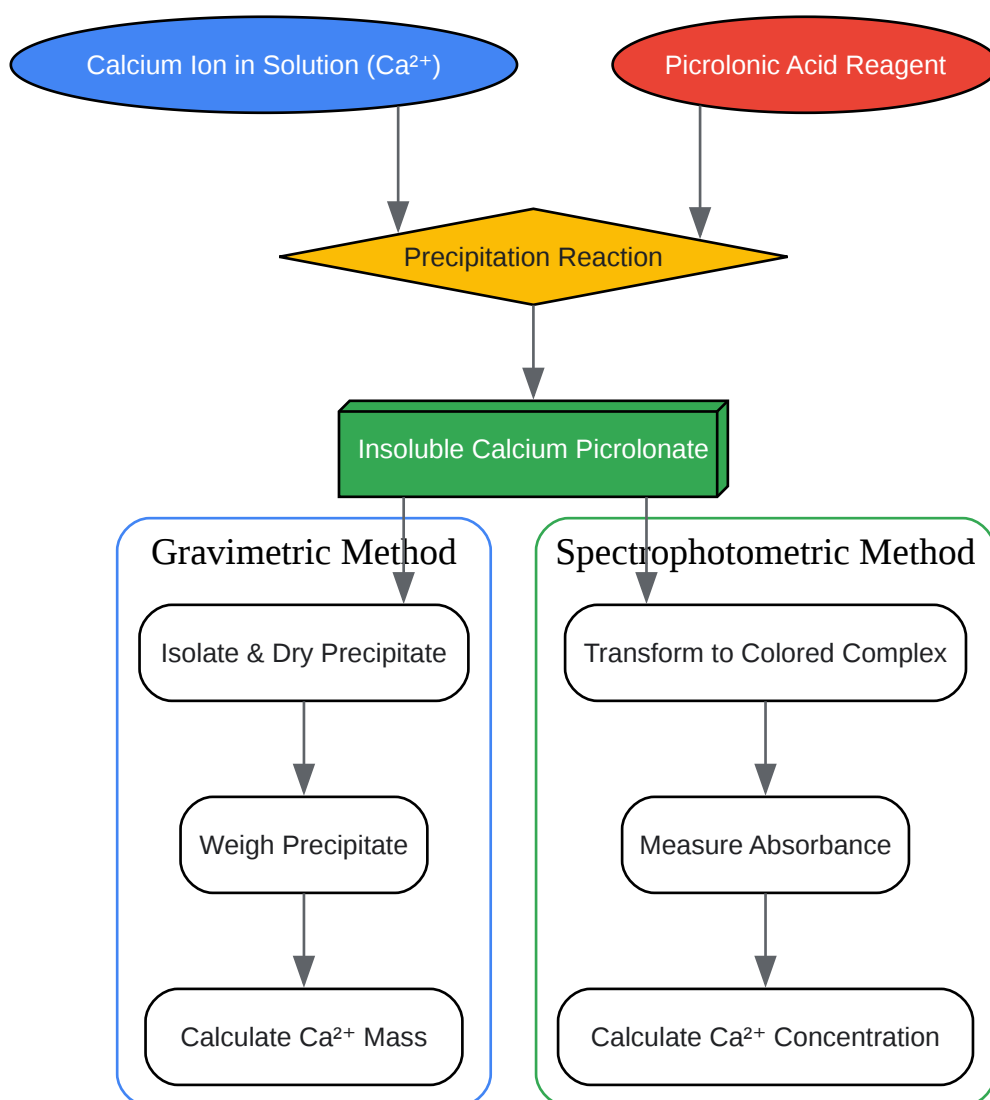
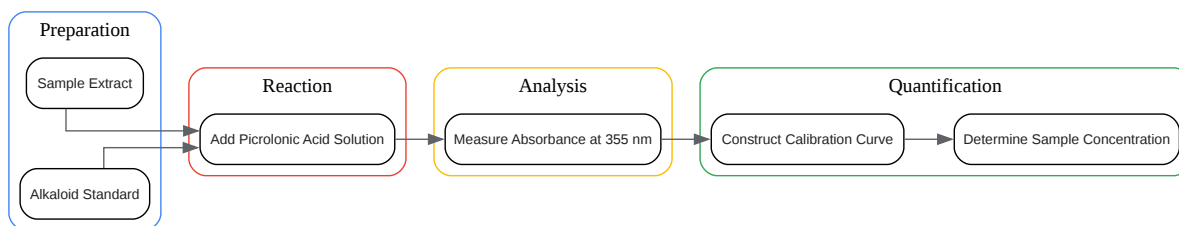
Experimental Protocol (Gravimetric):

- **Sample Preparation:** Prepare an aqueous solution of the sample containing calcium ions. Ensure the solution is free from interfering ions that may also precipitate with **picrolonic acid**.
- **Precipitation:** Heat the calcium-containing solution and add a solution of **picrolonic acid** in ethanol. The **picrolonic acid** should be added in excess to ensure complete precipitation of the calcium picrolonate.
- **Digestion:** Allow the precipitate to digest by keeping the solution warm for a period to encourage the formation of larger, more easily filterable crystals.

- **Filtration and Washing:** Filter the precipitate through a pre-weighed sintered glass crucible. Wash the precipitate with small portions of cold water to remove any soluble impurities.
- **Drying and Weighing:** Dry the crucible with the precipitate in an oven at a suitable temperature until a constant weight is achieved. Cool the crucible in a desiccator before weighing.
- **Calculation:** Calculate the mass of calcium in the original sample based on the weight of the calcium picrolonate precipitate and the stoichiometry of the complex.

Visualizing Methodologies

To further elucidate the application of **picrolonic acid**, the following diagrams illustrate the experimental workflow for alkaloid analysis and the logical relationship of its application in calcium determination.



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References

- 1. Picrolonic acid [chembk.com]
- 2. Picrolonic acid [webbook.nist.gov]
- 3. PICROLONIC ACID | 550-74-3 [chemicalbook.com]
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